

Application Notes and Protocols: Synthesis of 5'-Iodo-5'-deoxyadenosine from Adenosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5'-Iodo-5'-deoxyadenosine

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Abstract

This document provides a detailed protocol for the synthesis of **5'-Iodo-5'-deoxyadenosine** from adenosine. **5'-Iodo-5'-deoxyadenosine** is a crucial intermediate in the synthesis of various biologically active nucleoside analogues and serves as a precursor for the development of novel therapeutic agents. The protocol described herein is based on a modified Appel reaction, a reliable and efficient method for the selective iodination of the primary 5'-hydroxyl group of adenosine. This guide includes a comprehensive experimental procedure, a summary of required reagents, and a visual representation of the synthetic workflow to ensure reproducibility and success in the laboratory.

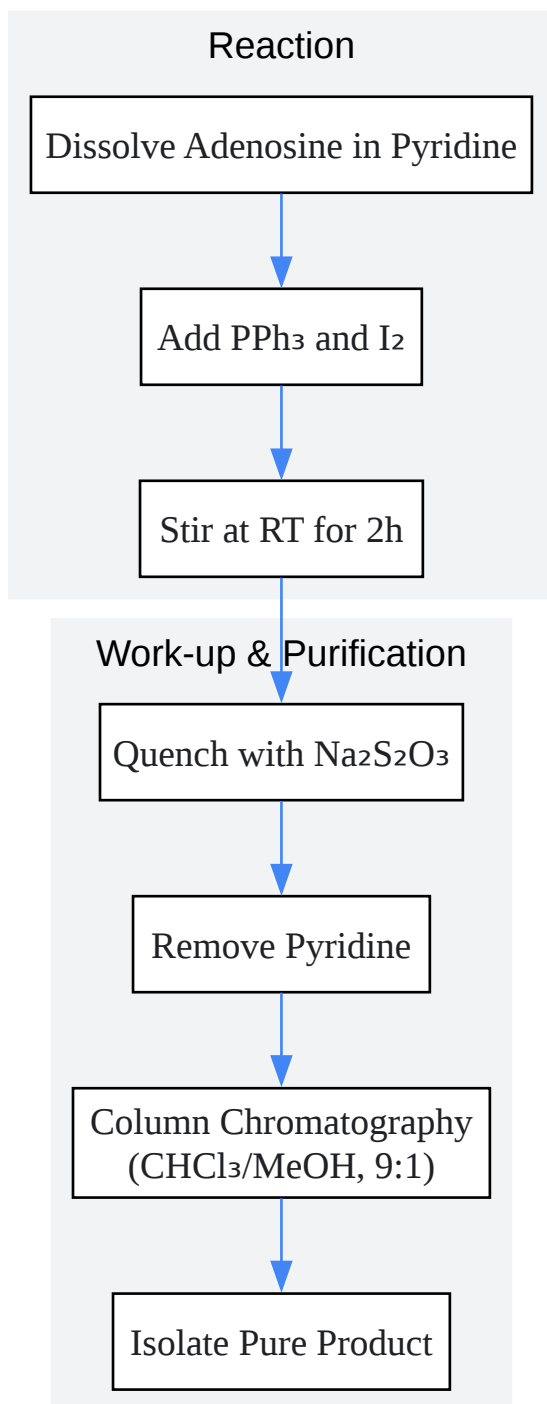
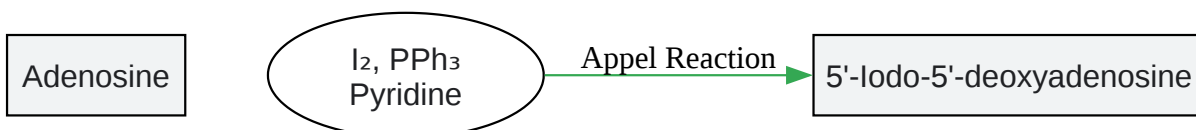
Introduction

5'-Iodo-5'-deoxyadenosine is a key synthetic intermediate used in the preparation of a wide range of adenosine derivatives with potential therapeutic applications. The replacement of the 5'-hydroxyl group with iodine creates a versatile handle for further chemical modifications, including the introduction of different functional groups through nucleophilic substitution reactions. These modifications are instrumental in the fields of medicinal chemistry and chemical biology for the development of enzyme inhibitors, receptor agonists or antagonists, and molecular probes. The following protocol details a robust method for the synthesis of **5'-Iodo-5'-deoxyadenosine** from the readily available starting material, adenosine.

Chemical Reaction

The synthesis proceeds via a one-step reaction where the primary 5'-hydroxyl group of adenosine is converted to an iodide. This transformation is effectively achieved using triphenylphosphine and iodine in a suitable solvent like pyridine.

Reaction Scheme:



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com